

Personal protective equipment for handling Ethyl 4-formamidobenzoate

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Compound of Interest

Compound Name: *Ethyl 4-formamidobenzoate*

Cat. No.: *B057050*

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Essential Safety and Handling Guide for Ethyl 4-formamidobenzoate

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Ethyl 4-formamidobenzoate** (CAS No. 5422-63-9). The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with the handling of this chemical.

Chemical Identifier:

- Name: **Ethyl 4-formamidobenzoate**
- Synonyms: N-Formyl Benzocaine, ethyl 4-(formylamino)benzoate[[1](#)]
- CAS Number: 5422-63-9[[1](#)]
- Molecular Formula: C₁₀H₁₁NO₃[[1](#)]
- Molecular Weight: 193.20 g/mol [[1](#)]

Hazard Summary: **Ethyl 4-formamidobenzoate** is classified as harmful and an irritant. It is harmful if swallowed, inhaled, or comes into contact with skin.[[1](#)] It can cause serious eye irritation and skin irritation.[[1](#)] Furthermore, it may cause an allergic skin reaction.[[2](#)]

GHS Hazard Statements:

- H302: Harmful if swallowed[[2](#)]
- H312: Harmful in contact with skin
- H315: Causes skin irritation[[1](#)]
- H317: May cause an allergic skin reaction[[2](#)]
- H319: Causes serious eye irritation[[1](#)]
- H332: Harmful if inhaled

Personal Protective Equipment (PPE)

Consistent and correct use of Personal Protective Equipment is the most critical line of defense against chemical exposure. The following table summarizes the recommended PPE for various operations involving **Ethyl 4-formamidobenzoate**.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Transferring (Solid)	Safety glasses with side shields or chemical safety goggles. [1] A face shield is recommended if there is a risk of dust generation.[1]	Chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected before use and disposed of properly.[1]	A standard laboratory coat. A complete protective suit is recommended for larger quantities or when significant dust generation is unavoidable. [1]	Use in a well-ventilated area or under a chemical fume hood to avoid dust inhalation.[1] If ventilation is inadequate, a NIOSH-approved respirator for dusts should be worn.[1]
In Solution	Safety glasses with side shields or chemical safety goggles. [1]	Chemical-resistant gloves. [1]	Laboratory coat. [1]	Work in a well-ventilated area or under a chemical fume hood.
Spill Cleanup (Solid)	Chemical safety goggles and a face shield.[1]	Heavy-duty, chemical-resistant gloves. [1]	A complete protective suit protecting against chemicals.[1]	A NIOSH-approved respirator with a particulate filter is required to prevent inhalation of dust.[1]
Waste Disposal	Safety glasses with side shields or chemical safety goggles. [1]	Chemical-resistant gloves. [1]	Laboratory coat. [1]	Work in a well-ventilated area.

Operational and Disposal Plans

Adherence to standardized procedures for handling, spill response, and waste disposal is essential for laboratory safety.

Handling and Storage Protocol

- Engineering Controls: Always handle **Ethyl 4-formamidobenzoate** in a well-ventilated area. The use of a laboratory fume hood or mechanical exhaust is strongly recommended to minimize exposure.[\[1\]](#)
- Personal Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly with soap and water after handling and before breaks.[\[3\]](#)
- Preventing Dust Formation: Avoid the formation of dust and aerosols during handling.[\[1\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#) Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and shoes immediately. Wash the affected area with plenty of soap and water. Seek medical attention.[\[1\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[\[1\]](#)

Spill Cleanup Protocol

In the event of a spill, follow these steps to ensure safe cleanup:

- Evacuate: Alert others in the area and evacuate non-essential personnel.
- Ventilate: Ensure the area is well-ventilated, but avoid actions that could cause the powder to become airborne.
- Assemble PPE: Before cleanup, don the appropriate PPE as specified in the table above for spill cleanup. This includes respiratory protection.[\[1\]](#)
- Containment: Gently cover the spill with an absorbent material like vermiculite or sand to prevent the dust from spreading.[\[5\]](#) Dampened paper towels can also be placed over the spill to minimize dust generation.[\[6\]](#)
- Cleanup: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste. Avoid creating dust.[\[7\]](#)[\[8\]](#) Do not use air hoses for cleaning.
- Decontamination: Once the bulk of the material is removed, decontaminate the area by wiping with a wet cloth or paper towel. Place all cleanup materials (including contaminated PPE) into a sealed bag or container for hazardous waste disposal.[\[7\]](#)
- Reporting: Report the incident to the laboratory supervisor or safety officer.

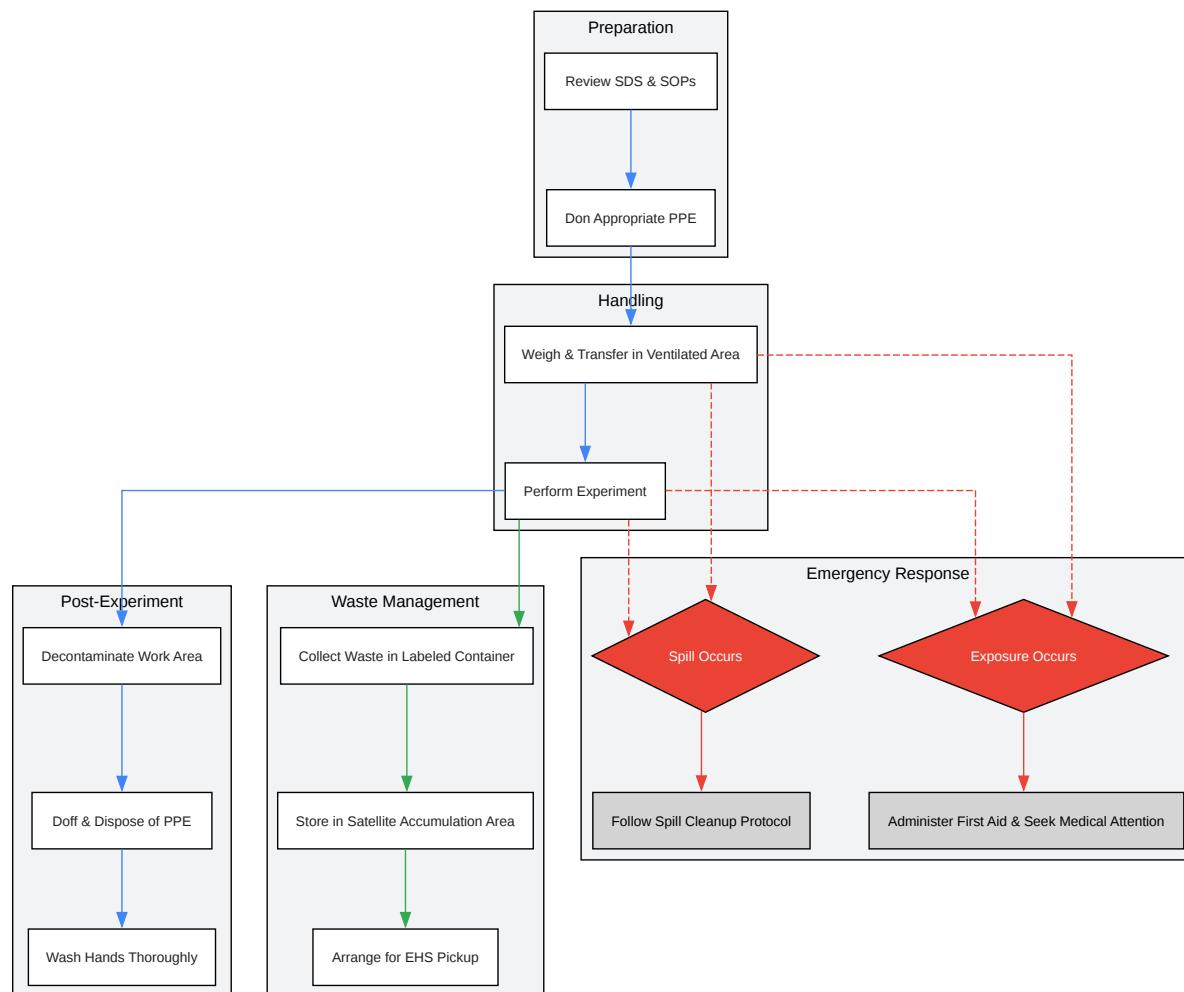
Waste Disposal Plan

All waste containing **Ethyl 4-formamidobenzoate** must be treated as hazardous waste.

- Containerization: Collect all waste material (including contaminated consumables and spill cleanup debris) in a clearly labeled, sealed, and compatible hazardous waste container.[\[9\]](#)[\[10\]](#)
- Labeling: The waste container must be labeled with "Hazardous Waste" and a description of its contents.
- Storage: Store hazardous waste in a designated satellite accumulation area, away from incompatible materials.[\[11\]](#)
- Disposal: Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Do not dispose of this chemical down the drain or in the regular trash.[\[12\]](#)

Chemical Handling Workflow

The following diagram illustrates the logical workflow for safely handling **Ethyl 4-formamidobenzoate** from acquisition to disposal.



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Caption: Workflow for handling **Ethyl 4-formamidobenzoate**.

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